

Application Notes and Protocols for TCO-PEG24-acid Antibody Labeling

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Compound of Interest

Compound Name: TCO-PEG24-acid

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Introduction

This document provides a detailed protocol for the covalent labeling of antibodies with **TCO-PEG24-acid**. This methodology is a cornerstone of modern bioconjugation, enabling the site-specific attachment of a trans-cyclooctene (TCO) moiety to an antibody. The TCO group serves as a bioorthogonal handle for subsequent rapid and specific "click chemistry" ligation with a tetrazine-functionalized molecule of interest. This two-step strategy is widely employed in the development of antibody-drug conjugates (ADCs), in vivo imaging agents, and other targeted therapeutics and diagnostics.^{[1][2][3]}

The labeling process is based on the well-established N-hydroxysuccinimide (NHS) ester chemistry.^[4] The carboxylic acid of **TCO-PEG24-acid** is first activated to an NHS ester, which then readily reacts with primary amines, predominantly the ε-amino groups of lysine residues on the antibody, to form stable amide bonds.^[4] The long polyethylene glycol (PEG) spacer (PEG24) enhances the solubility and bioavailability of the resulting conjugate while minimizing potential steric hindrance.^[5]

Quantitative Data Summary

The efficiency of antibody labeling and the resulting degree of labeling (DOL) are influenced by several factors, including the molar ratio of the TCO-PEG-NHS ester to the antibody, the antibody concentration, pH, and reaction time. The following tables summarize key quantitative parameters from various studies to guide experimental design.

Table 1: Recommended Molar Excess of TCO-PEG-NHS Ester to Antibody

Molar Excess (TCO-linker:Antibody)	Antibody Type	Resulting Degree of Labeling (DOL) or Outcome	Reference
5:1, 10:1, 15:1	Monoclonal Antibody	Increasing molar excess led to higher DOL, but ratios >5:1 showed reduced antigen binding activity.	[1]
~1.2:1	Single Domain Antibody	Not specified	[6]
7.5:1	Monoclonal Antibody (Trastuzumab)	Sufficient for subsequent conjugation	[3]
20:1	General IgG	Typically results in 4-6 linkers per antibody.	[7]
30-35:1	Monoclonal Antibody	Standard condition for TCO-modification.	[2]
10:1, 30:1, 100:1	Monoclonal Antibody	Explored for optimizing labeling.	[8]

Table 2: General Reaction Conditions for NHS Ester-based Antibody Labeling

Parameter	Recommended Range	Notes	Reference
pH	7.2 - 8.5	Balances amine reactivity and NHS ester hydrolysis.	[4]
Reaction Time	30 - 120 minutes	Longer times may be required at lower temperatures.	[4]
Temperature	Room Temperature or 4°C	4°C can be used for sensitive antibodies.	[4]
Buffer	Amine-free (e.g., PBS, Borate, Carbonate)	Amine-containing buffers (e.g., Tris) will compete for the NHS ester.	[4]

Experimental Protocols

This section provides a detailed, step-by-step protocol for the labeling of an antibody with **TCO-PEG24-acid**.

Materials and Reagents

- Antibody of interest in an amine-free buffer (e.g., PBS, pH 7.4)
- **TCO-PEG24-acid**
- N-hydroxysuccinimide (NHS)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- Anhydrous Dimethylsulfoxide (DMSO)
- Reaction Buffer: 0.1 M Sodium Phosphate, 0.15 M NaCl, pH 7.2-8.0
- Quenching Buffer: 1 M Tris-HCl, pH 8.0

- Desalting spin columns (e.g., Zeba™ Spin Desalting Columns, 40K MWCO)
- Spectrophotometer

Protocol

Step 1: Antibody Preparation

- If the antibody is in a buffer containing primary amines (e.g., Tris, glycine), perform a buffer exchange into the Reaction Buffer.
- Adjust the antibody concentration to 1-5 mg/mL in the Reaction Buffer.

Step 2: In-situ Activation of **TCO-PEG24-acid** to TCO-PEG24-NHS ester

Note: This step can be performed separately, or the TCO-PEG24-NHS ester can be purchased commercially. If using a commercial TCO-PEG24-NHS ester, proceed to Step 3.

- Dissolve **TCO-PEG24-acid**, NHS, and EDC in anhydrous DMSO to prepare stock solutions (e.g., 100 mM).
- In a microcentrifuge tube, combine **TCO-PEG24-acid** and NHS at a 1:1.2 molar ratio.
- Add EDC at a 1:1.5 molar ratio (**TCO-PEG24-acid**:EDC).
- Incubate for 15-30 minutes at room temperature to activate the carboxylic acid.

Step 3: Antibody Labeling Reaction

- Immediately before use, prepare a 10 mM stock solution of the TCO-PEG24-NHS ester in anhydrous DMSO.
- Add a 5- to 20-fold molar excess of the TCO-PEG24-NHS ester solution to the antibody solution. The optimal molar ratio should be determined empirically for each antibody.
- Incubate the reaction for 1-2 hours at room temperature with gentle mixing. Alternatively, the reaction can be performed for 2-4 hours at 4°C.

Step 4: Quenching the Reaction

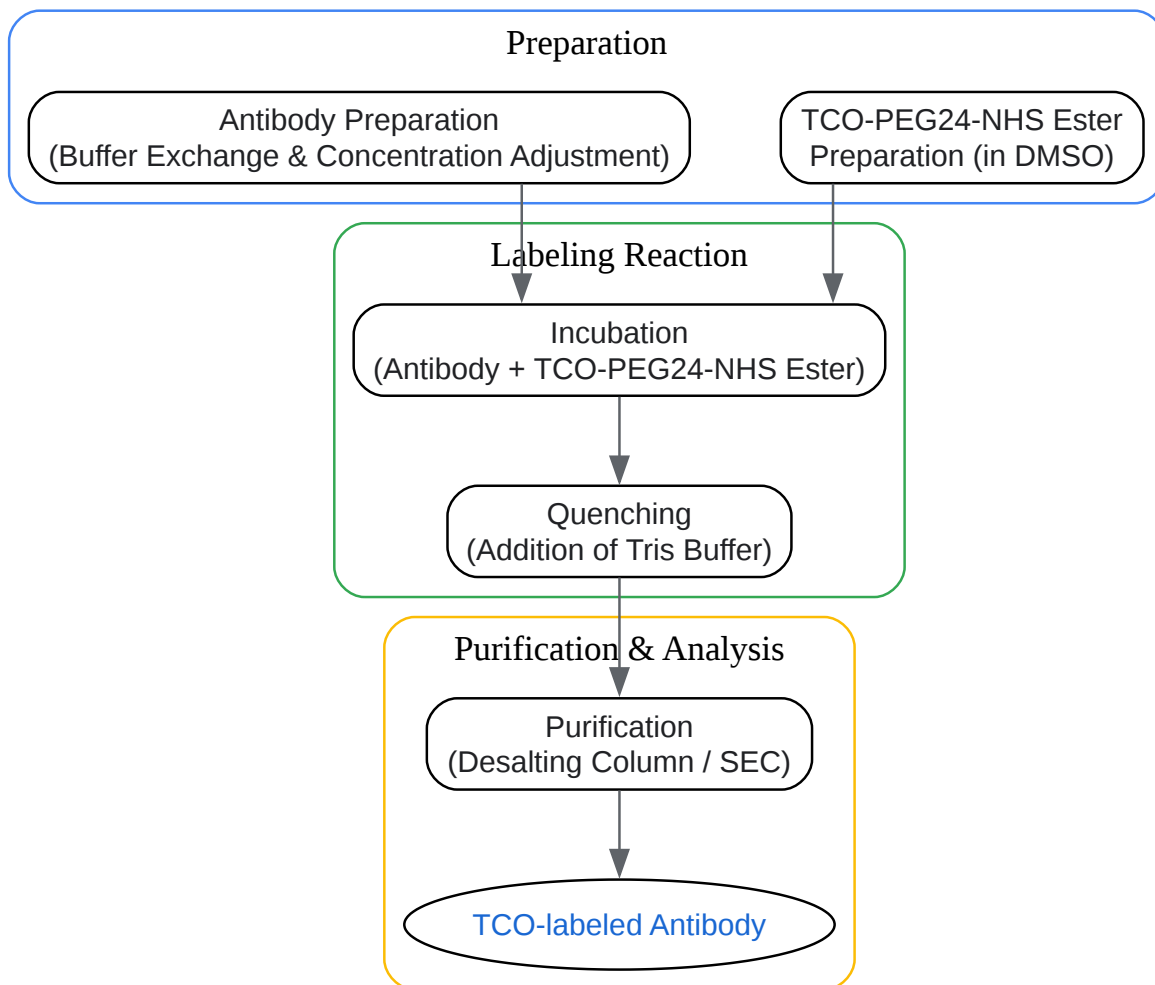
- Add the Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM to consume any unreacted TCO-PEG24-NHS ester.
- Incubate for 15-30 minutes at room temperature.

Step 5: Purification of the TCO-labeled Antibody

- Remove excess, unreacted TCO-PEG24-NHS ester and other small molecules using a desalting spin column according to the manufacturer's instructions. Size exclusion chromatography (SEC) can also be used for purification.[\[1\]](#)[\[9\]](#)
- The purified TCO-labeled antibody is now ready for the subsequent click chemistry reaction or can be stored at 4°C for short-term use or -80°C for long-term storage.

Mandatory Visualizations

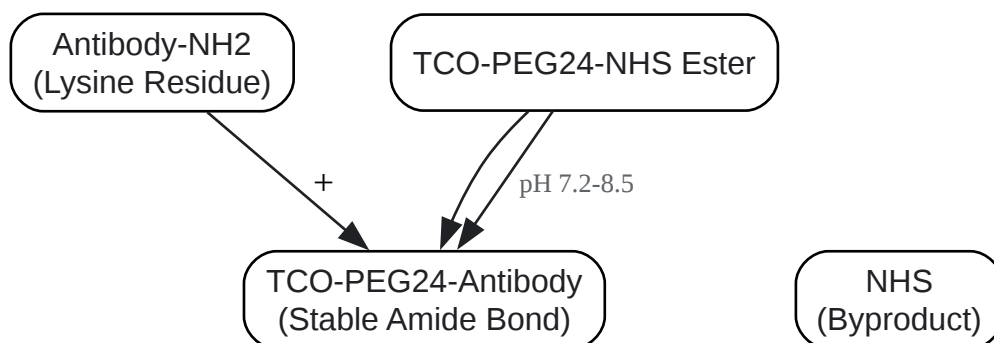
Experimental Workflow



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Caption: Experimental workflow for **TCO-PEG24-acid** antibody labeling.

Signaling Pathway (Chemical Reaction)



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Caption: Chemical reaction of TCO-PEG24-NHS ester with an antibody.

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